

# Platinum-tin system phase equilibria and transformations

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## Compound of Interest

Compound Name: *Platinum;tin*

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## An In-depth Technical Guide to Platinum-Tin System Phase Equilibria and Transformations

This technical guide provides a comprehensive overview of the phase equilibria and transformations within the platinum-tin (Pt-Sn) binary system. It is intended for researchers, scientists, and drug development professionals who utilize platinum-based materials and require a thorough understanding of their metallurgy and phase behavior. This document summarizes key quantitative data, outlines experimental methodologies for phase analysis, and presents visual representations of phase relationships and experimental workflows.

## Introduction to the Platinum-Tin System

The platinum-tin alloy system is of significant interest in various fields, including catalysis, electronics, and high-temperature materials.<sup>[1]</sup> The formation of various intermetallic compounds and the complex phase transformations that occur as a function of temperature and composition dictate the material's properties and performance in these applications. A thorough understanding of the Pt-Sn phase diagram is therefore crucial for the targeted design and synthesis of materials with desired functionalities.

## Phase Equilibria and Intermetallic Compounds

The Pt-Sn system is characterized by the formation of several stable intermetallic compounds and invariant reactions, including eutectic and peritectic transformations.<sup>[2][3]</sup>

## Intermetallic Compounds

Five key intermetallic compounds have been identified in the Pt-Sn system: Pt<sub>3</sub>Sn, PtSn, Pt<sub>2</sub>Sn<sub>3</sub>, PtSn<sub>2</sub>, and PtSn<sub>4</sub>.<sup>[2][4]</sup> The crystallographic data for these compounds are summarized in Table 1.

Table 1: Crystallographic Data of Platinum-Tin Intermetallic Compounds

Phase	Pearson Symbol	Space Group	Prototype
Pt <sub>3</sub> Sn	cP4	Pm-3m	Cu <sub>3</sub> Au
PtSn	hP4	P6 <sub>3</sub> /mmc	NiAs
Pt <sub>2</sub> Sn <sub>3</sub>	hP10	P6 <sub>3</sub> /mmc	Pt <sub>2</sub> Sn <sub>3</sub>
PtSn <sub>2</sub>	cF12	Fm-3m	CaF <sub>2</sub>
PtSn <sub>4</sub>	oC20	Ccca	PtSn <sub>4</sub>

Sources:<sup>[2][5]</sup>

## Invariant Reactions

The Pt-Sn phase diagram exhibits several invariant reactions, where three phases are in equilibrium. These reactions are critical for understanding the solidification behavior and microstructure of Pt-Sn alloys. The reported temperatures and compositions for these reactions are summarized in Table 2.

Table 2: Invariant Reactions in the Platinum-Tin System

Reaction Type	Temperature (°C)	Composition (at.% Sn)	Reaction
Peritectic	~1359	~20	$L + (Pt) \leftrightarrow Pt_3Sn$
Eutectic	~1341	~38.2	$L \leftrightarrow Pt_3Sn + PtSn$
Congruent Melting	~1549	50	$L \leftrightarrow PtSn$
Peritectic	~898	~71	$L + PtSn \leftrightarrow Pt_2Sn_3$
Peritectic	~748	~81.2	$L + Pt_2Sn_3 \leftrightarrow PtSn_2$
Peritectic	~540	~93.9	$L + PtSn_2 \leftrightarrow PtSn_4$
Eutectic	~228	~99.5	$L \leftrightarrow PtSn_4 + (Sn)$

Sources:[\[2\]](#)[\[3\]](#)[\[6\]](#)

## Experimental Determination of Phase Equilibria

The determination of the Pt-Sn phase diagram relies on a combination of experimental techniques to identify phase boundaries and transformation temperatures.

### Sample Preparation

- **Alloy Synthesis:** High-purity platinum and tin are weighed to the desired atomic percentages. The constituents are typically arc-melted or induction-melted in an inert atmosphere (e.g., argon) to prevent oxidation.
- **Homogenization:** The resulting alloy ingots are sealed in evacuated quartz ampoules and annealed at elevated temperatures for an extended period to ensure compositional homogeneity.
- **Quenching:** To preserve the high-temperature phase equilibria, samples are rapidly quenched from the annealing temperature in water or brine.
- **Metallographic Preparation:** Quenched samples are mounted, ground, and polished to a mirror finish for microstructural analysis. Chemical etching may be used to reveal phase boundaries.

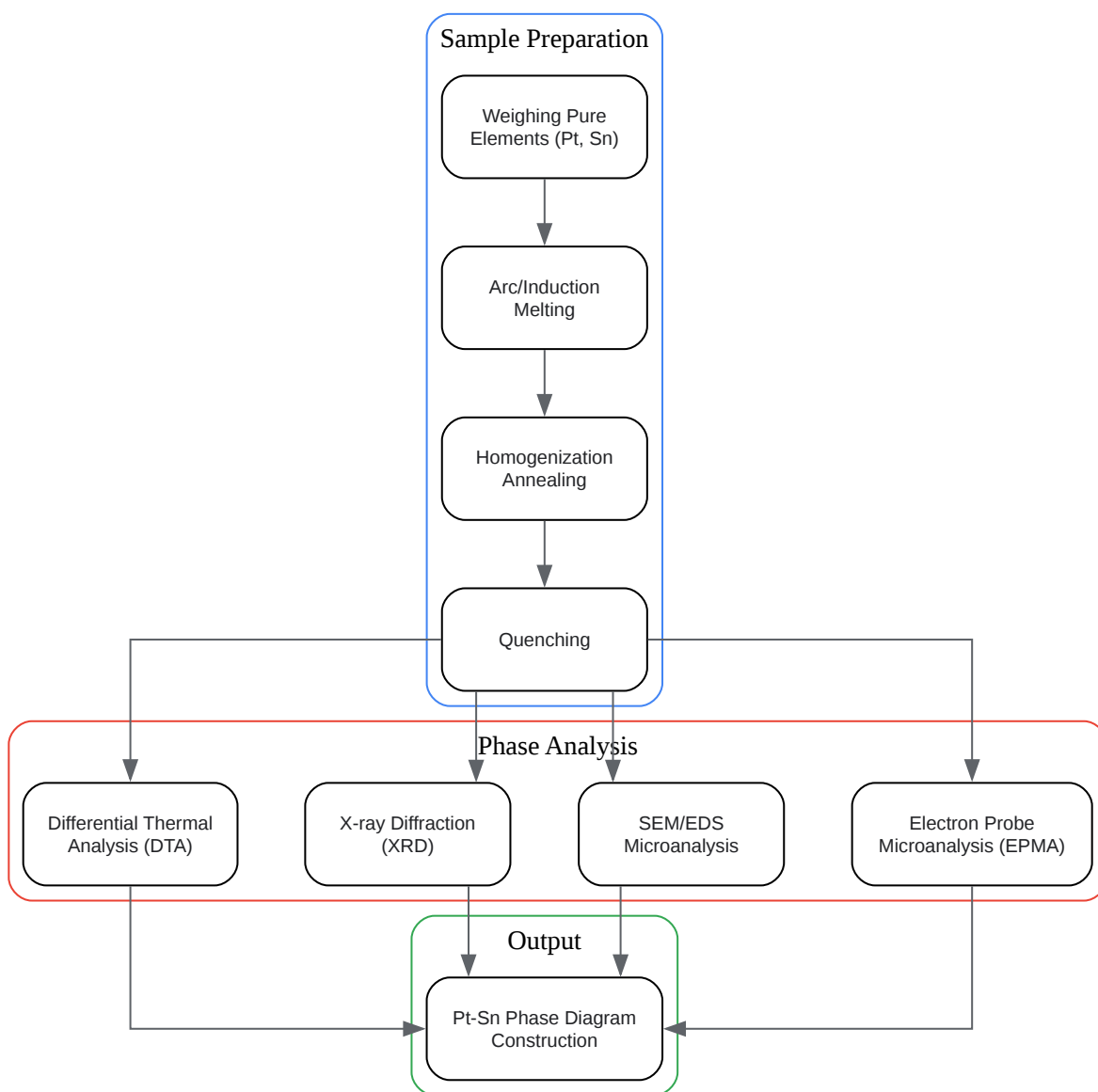
## Analytical Techniques

- **Differential Thermal Analysis (DTA):** DTA is used to determine the temperatures of phase transformations, such as solidus, liquidus, eutectic, and peritectic reactions. The sample is heated and cooled at a controlled rate, and temperature differences between the sample and a reference material are recorded.
- **X-ray Diffraction (XRD):** XRD is employed to identify the crystal structures of the phases present in the alloys at different compositions and temperatures. By analyzing the diffraction patterns, the lattice parameters and phase fractions can be determined.
- **Scanning Electron Microscopy (SEM) with Energy Dispersive X-ray Spectroscopy (EDS):** SEM provides high-resolution images of the microstructure of the alloys. EDS allows for the quantitative determination of the chemical composition of the different phases observed in the microstructure.
- **Electron Probe Microanalysis (EPMA):** EPMA provides accurate compositional analysis of the different phases present in the microstructure, which is crucial for determining the solubility limits of the phases.

## Visualizations

### Experimental Workflow for Phase Diagram Determination

The following diagram illustrates the general workflow for the experimental determination of a binary phase diagram, such as the Pt-Sn system.

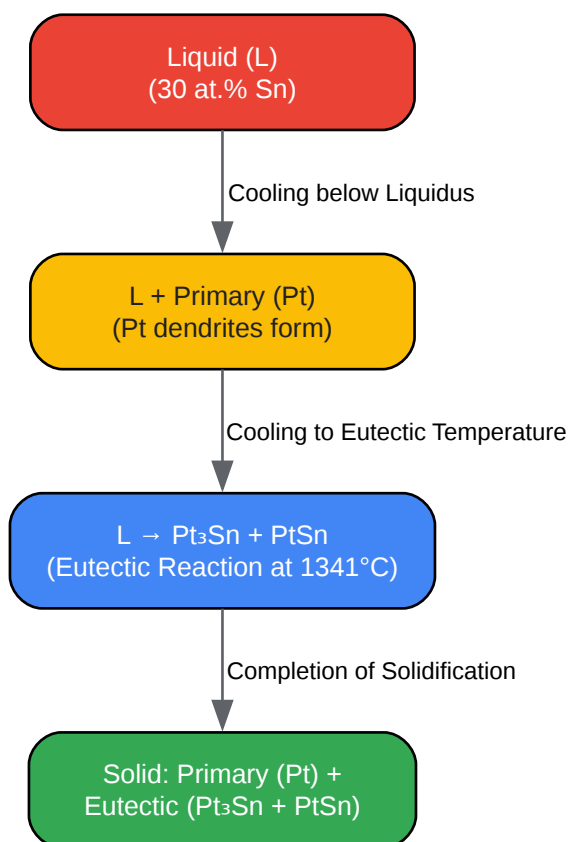


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Caption: Experimental workflow for Pt-Sn phase diagram determination.

## Solidification Pathway of a Hypoeutectic Pt-Sn Alloy

The diagram below illustrates the phase transformations that occur upon cooling a Pt-Sn alloy with a composition of 30 at.% Sn from the liquid phase.



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Caption: Solidification of a Pt-30 at.% Sn alloy.

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